

Unraveling the Identity of Parellin: A Case of Mistaken Identity and Data Scarcity

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Compound of Interest

Compound Name: Parellin

Cat. No.: B1257211

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Initial investigations into the chemical structure and biological activity of a compound identified as "**Parellin**" have revealed a likely case of mistaken identity, pointing towards the compound "Pannellin." However, a comprehensive search of available scientific literature and databases for both "**Parellin**" and "Pannellin" has yielded limited information, particularly concerning its biological functions, signaling pathways, and associated experimental data. This scarcity of public information prevents the creation of an in-depth technical guide as requested.

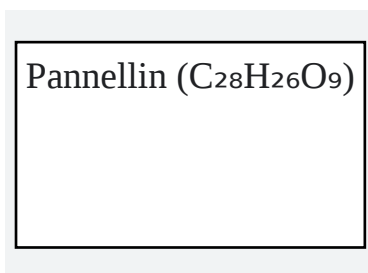
Chemical Structure of Pannellin

The primary lead in the investigation for "**Parellin**" was the identification of "Pannellin" in the PubChem database. It is plausible that "**Parellin**" is a misspelling or a less common synonym for Pannellin. The available data provides a clear chemical structure for Pannellin.

Table 1: Chemical Identity of Pannellin[1]

Identifier	Value
IUPAC Name	methyl (10S,11R,12R,13S,14R)-10,11-dihydroxy-8-methoxy-14-(4-methoxyphenyl)-13-phenyl-4,6,15-trioxatetracyclo[7.6.0.0 ³ , ⁷ .0 ¹⁰ , ¹⁴]pentadeca-1,3(7),8-triene-12-carboxylate
Molecular Formula	C ₂₈ H ₂₆ O ₉
Molecular Weight	506.5 g/mol
CAS Number	217481-12-4

The structure of Pannellin is complex, featuring a tetracyclic core. A visual representation of this structure is essential for a complete understanding.



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Figure 1: 2D structure of Pannellin.

Biological Activity and Signaling Pathways: A Knowledge Gap

Despite a thorough search for the biological activity, mechanism of action, and associated signaling pathways of both "**Parellin**" and "Pannellin," no specific information could be retrieved from the public domain. The scientific literature does not appear to contain studies detailing the pharmacological effects or the molecular targets of this compound.

This lack of information makes it impossible to construct the requested diagrams of signaling pathways, experimental workflows, or logical relationships involving **Parellin**/Pannellin.

Similarly, the absence of published research means there is no quantitative data or detailed experimental protocols to present.

Conclusion

While the chemical identity of the requested compound "**Parellin**" is most likely "Pannellin," as evidenced by the detailed structural information available, its biological role remains enigmatic. The absence of research papers, clinical studies, or any form of experimental data in the public domain precludes the development of a comprehensive technical guide. Researchers and drug development professionals interested in this compound would likely need to conduct foundational research to elucidate its properties and potential therapeutic applications. Further investigation into private research databases or direct contact with chemical suppliers who list this compound may yield more information. However, based on publicly accessible knowledge, the story of **Parellin**/Pannellin's biological function is yet to be written.

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References

- 1. What is the mechanism of Perampanel? [synapse.patsnap.com]
- To cite this document: BenchChem. [Unraveling the Identity of Parellin: A Case of Mistaken Identity and Data Scarcity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1257211#what-is-the-chemical-structure-of-parellin]

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